

An In-depth Technical Guide to N,N-Dibenzylethanolamine: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: *N,N-Dibenzylethanolamine*

Cat. No.: *B090726*

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This technical guide provides a comprehensive overview of **N,N-Dibenzylethanolamine** (CAS 101-06-4), a tertiary amine of significant interest in materials science and synthetic chemistry. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its synthesis, purification, analytical characterization, and key applications, particularly its emerging role in the formulation of advanced photoresists for microelectronics.

Introduction: The Molecular Architecture and its Implications

N,N-Dibenzylethanolamine is a tertiary amine alcohol characterized by the presence of two benzyl groups and a hydroxyethyl group attached to a central nitrogen atom. This unique molecular structure imparts a combination of steric hindrance and nucleophilicity, making it a valuable intermediate in various chemical syntheses. The bulky benzyl groups provide a specific spatial arrangement that can influence the reactivity of the molecule and the properties of materials derived from it. While its primary applications are in the electronics industry, its structural motifs are also of interest to medicinal chemists as a scaffold for more complex molecules.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **N,N-Dibenzylethanolamine** is crucial for its handling, application, and the design of synthetic and analytical protocols.

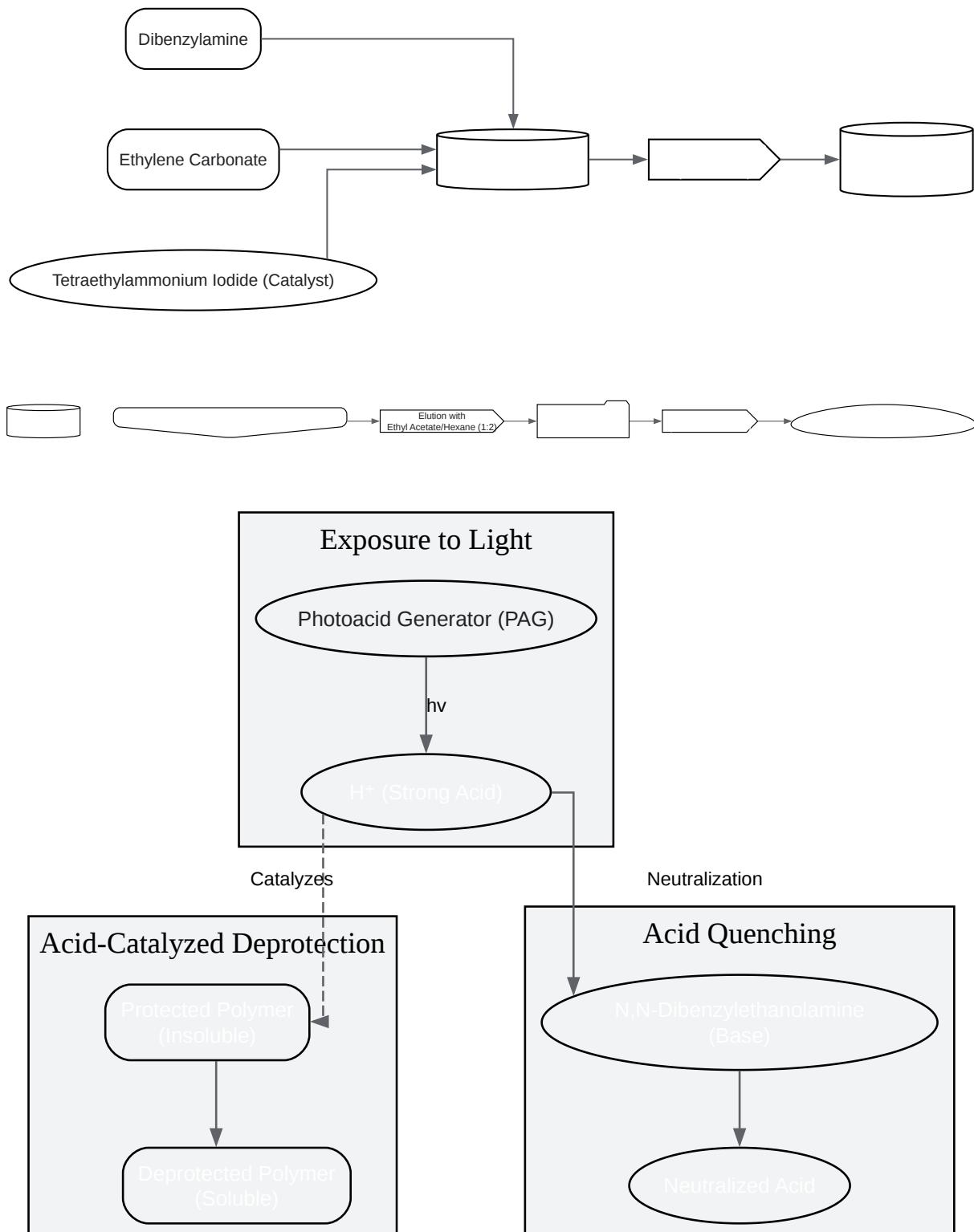
Property	Value	Reference(s)
CAS Number	101-06-4	[1]
Molecular Formula	C ₁₆ H ₁₉ NO	[1]
Molecular Weight	241.33 g/mol	[1]
Appearance	Colorless or light yellow liquid	
Melting Point	38 °C	
Boiling Point	206 °C / 15 mmHg	
Density	1.06 g/cm ³	
Solubility	Soluble in various organic solvents.	

Synthesis and Purification: A Self-Validating Protocol

The synthesis of **N,N-Dibenzylethanolamine** is typically achieved through the N-alkylation of a primary or secondary amine. The following protocol describes a common and effective method. The causality behind each step is explained to ensure a robust and reproducible synthesis.

Synthesis of N,N-Dibenzylethanolamine

The synthesis involves the reaction of dibenzylamine with ethylene carbonate. This method avoids the direct use of ethylene oxide, a hazardous gas, making it a safer laboratory-scale procedure.

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References

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